

Application Notes and Protocols for the Synthesis of 2-Amino-4-methylphenol

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Compound of Interest

Compound Name: 2-Amino-4-methylphenol

Cat. No.: B1222752

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the synthesis of **2-Amino-4-methylphenol**, a versatile intermediate used in the production of colorants, pharmaceuticals, and other specialty chemicals.^[1] The primary synthetic route involves the nitration of p-cresol followed by the reduction of the resulting nitro intermediate.

Overview of Synthesis Pathway

The synthesis of **2-Amino-4-methylphenol** is typically achieved through a two-step process:

- Nitration of p-Cresol (4-methylphenol): p-Cresol is nitrated to form 4-methyl-2-nitrophenol.
- Reduction of 4-methyl-2-nitrophenol: The nitro group of the intermediate is reduced to an amino group to yield the final product, **2-Amino-4-methylphenol**.^{[1][2]}

Two common methods for the reduction step are reduction with an alkali sulfide or catalytic hydrogenation.^[2]

Data Presentation: Comparison of Reduction Methods

Method	Starting Material	Reducing Agent/Catalyst	Solvent	Temperature	Reaction Time	Yield	Reference
Catalytic Hydrogenation	4-methyl-2-nitrophenol	Pd/C (10 wt%)	Methanol	23°C	5 hours	100%	[3]
Alkali Sulfide Reduction	p-Cresol (via nitration)	Alkali sulfide	-	-	-	-	[2]

Note: Detailed quantitative yield data for the alkali sulfide reduction method was not available in the cited literature.

Experimental Protocol: Synthesis of 2-Amino-4-methylphenol via Catalytic Hydrogenation

This protocol details the reduction of 4-methyl-2-nitrophenol to **2-Amino-4-methylphenol** using catalytic hydrogenation. This method is reported to have a high yield.[3]

Materials:

- 4-methyl-2-nitrophenol
- Methanol
- Palladium on activated carbon (Pd/C, 10 wt%)
- Celite
- Hydrogen gas (H₂)
- Round-bottom flask

- Stirring apparatus
- Hydrogen balloon or hydrogenation apparatus
- Filtration apparatus (e.g., Büchner funnel)
- Rotary evaporator

Procedure:

- Reaction Setup:
 - In a round-bottom flask, dissolve 1.0 g (6.53 mmol) of 4-methyl-2-nitrophenol in 10 mL of methanol at 23°C.[3]
 - To this solution, carefully add 400 mg of 10 wt% Pd/C catalyst.[3]
- Hydrogenation:
 - Deoxygenate the reaction mixture under a vacuum.
 - Purge the flask with hydrogen gas from a balloon or using a hydrogenation apparatus.[3]
 - Stir the reaction mixture vigorously under a hydrogen atmosphere for 5 hours at 23°C.[3]
- Work-up and Isolation:
 - Upon completion of the reaction, filter the mixture through a pad of Celite to remove the Pd/C catalyst.[3]
 - Rinse the Celite pad with 100 mL of methanol to ensure all the product is collected.[3]
 - Concentrate the filtrate in vacuo using a rotary evaporator to yield **2-amino-4-methylphenol**. [3] The reported yield for this procedure is 100% (803 mg).[3]

Storage:

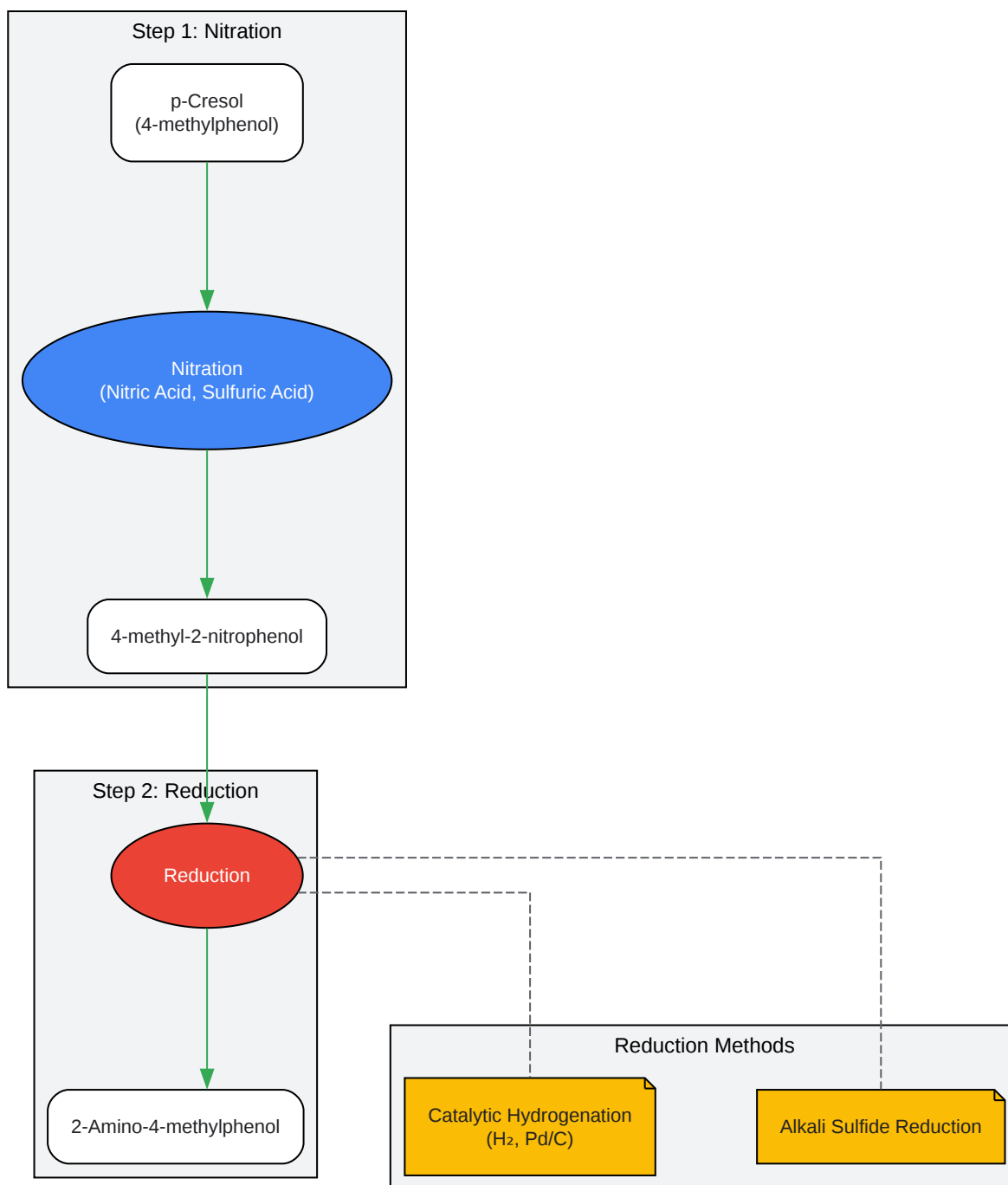
Store the final product in a cool, ventilated warehouse, away from fire and heat sources. The packaging should be sealed. It is advisable to store it separately from oxidants and acidic

substances.[\[2\]](#)

Visualizations

Synthesis Workflow Diagram

The following diagram illustrates the two-step synthesis of **2-Amino-4-methylphenol** from p-cresol.



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Caption: Workflow for the synthesis of **2-Amino-4-methylphenol**.

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Phone: (601) 213-4426

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